

Nitroxoline efficacy multidrug-resistant *Acinetobacter baumannii*

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Compound Focus: Nitroxoline

CAS No.: 4008-48-4

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Antimicrobial Activity Profile

Parameter	Value (MIC ₅₀ / ₉₀)	Value (MBC ₅₀ / ₉₀)	Optimal Bactericidal Concentration (OBC _{50/90})	Key Findings
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| **Broth Microdilution (in vitro)** | 2/2 mg/L [1] [2] | 2/4 mg/L [1] [3] | 4/8 mg/L [1] [3] | • Potent activity against both carbapenem-susceptible and resistant strains [1]. • MIC₉₀ is well below the EUCAST susceptibility breakpoint (≤ 16 mg/L) for *E. coli* [2]. |

Experimental Data & Protocols

The supporting data comes from standardized antimicrobial tests and advanced mechanistic studies.

• Broth Microdilution for MIC/MBC

The **Minimum Inhibitory Concentration (MIC)** and **Minimum Bactericidal Concentration (MBC)** were determined using the broth microdilution method, following standards from the Clinical and Laboratory

Standards Institute (CLSI) [2].

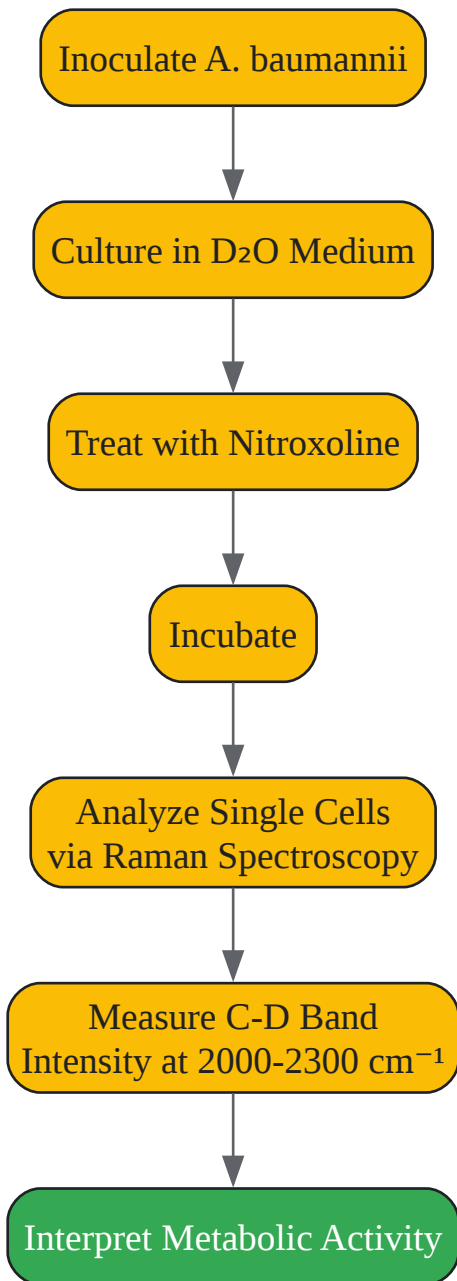
- **Procedure:** **Nitroxoline** powder was dissolved in DMSO and diluted in sterile water to create a concentration range (e.g., 0.5 to 256 mg/L) in 96-well plates. The plates were inoculated with a standardized bacterial suspension and incubated at 37°C for 24 hours. The MIC was the lowest concentration with no visible growth [2].
- **MBC Determination:** Liquid from wells with no growth was plated on LB agar plates. The MBC was defined as the lowest concentration that resulted in a $\geq 99.9\%$ reduction (a 3-log₁₀ decrease) of the initial bacterial inoculum [1] [2].

• Raman Deuterium Stable Isotope Probing (Raman-DIP)

This technique was used to assess the impact of **nitroxoline** on bacterial metabolic activity at the single-cell level [1] [3].

- **Procedure:** Bacteria were cultured in medium containing heavy water (D₂O). Metabolically active cells incorporate deuterium into new biomass, which produces a detectable Raman shift (C-D band). The intensity of the C-D band serves as a marker for metabolic activity. Researchers treated *A. baumannii* with **nitroxoline** and used Raman-DIP to measure the resulting decrease in metabolic activity [1] [3].

The following diagram illustrates the Raman-DIP workflow used in these studies.



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• Time-Kill Assay

This assay evaluates the rate and extent of bactericidal activity over time [1] [2].

- **Procedure:** Bacteria were exposed to **nitroxoline** at concentrations ranging from 0.5x to 4x the MIC. Samples were taken at set intervals (e.g., 0, 1, 2, 4, 8, 12, and 24 hours), serially diluted, and plated to count viable colonies (CFU/mL). The results confirmed **concentration-dependent killing** and

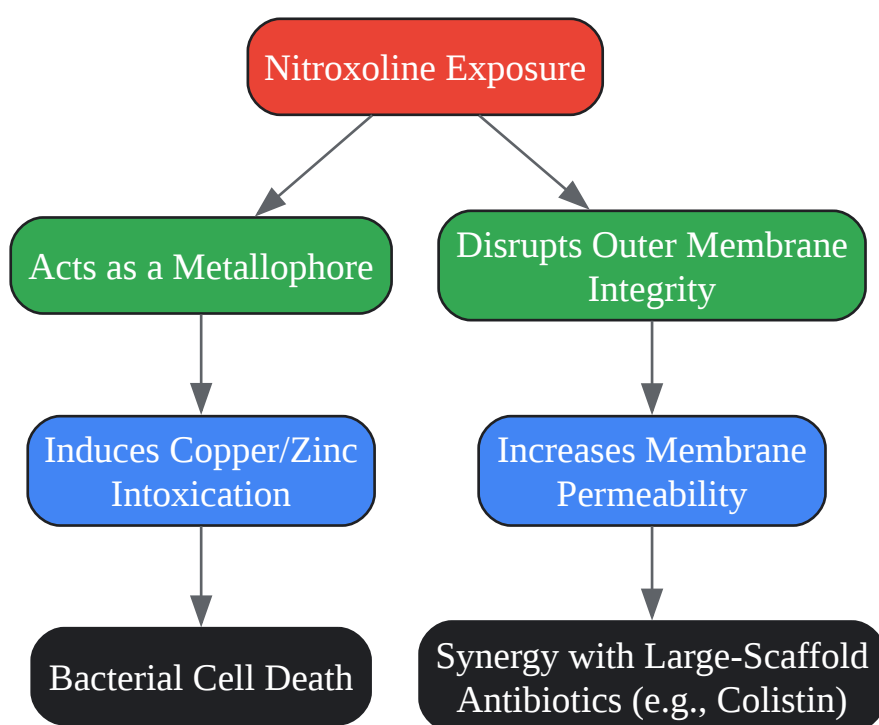
revealed **biphasic bactericidal activity**, where killing efficacy increases up to an Optimal Bactericidal Concentration (OBC) and then diminishes at higher concentrations [1] [3].

Mechanism of Action Insights

Recent research has uncovered that **nitroxoline**'s primary mechanism is acting as a **metallophore**, rather than just a chelator [4].

- **Metal Intoxication: Nitroxoline** disrupts bacterial metal homeostasis by shuttling excess copper and zinc ions into the cell, leading to metal intoxication and cell death [4].
- **Outer Membrane Disruption:** The compound also compromises outer membrane integrity. This explains its observed **synergy with large-scaffold antibiotics** like colistin, macrolides, and vancomycin, which typically struggle to penetrate Gram-negative bacteria. This synergy can even resensitize colistin-resistant strains to treatment [4].

The diagram below summarizes this multifaceted mechanism of action.



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Research Implications

The experimental data indicates that **nitroxoline** is a strong candidate for repurposing against MDR *A. baumannii* infections, especially urinary tract infections. Its unique metallophore mechanism and ability to disrupt the outer membrane make it a valuable tool for combination therapy.

For clinical translation, the **biphasic killing effect** is critical. It suggests that simply using the highest possible dose may not be optimal; instead, dosing should aim to maintain concentrations within the **optimal bactericidal range (around 4-8 mg/L)** for maximum effect [1] [3].

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